



Personal protective equipment for handling Tris(pentafluorophenyl)borane

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Compound of Interest		
Compound Name:	Tris(perfluorophenyl)borane	
Cat. No.:	B072294	Get Quote

Technical Support Center: Tris(pentafluorophenyl)borane Handling

This guide provides essential safety information and personal protective equipment (PPE) recommendations for researchers, scientists, and drug development professionals working with Tris(pentafluorophenyl)borane.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with Tris(pentafluorophenyl)borane?

A1: Tris(pentafluorophenyl)borane is a hazardous chemical that can cause skin irritation, serious eye irritation, and respiratory tract irritation.[1][2] It is also toxic if swallowed.[3][4] It is crucial to handle this compound with appropriate engineering controls and personal protective equipment to minimize exposure.

Q2: What are the essential engineering controls to have in place before handling this compound?

A2: It is recommended to handle Tris(pentafluorophenyl)borane in a well-ventilated area.[1] For more specific operations, using a local exhaust or an enclosing hood with exhaust ventilation is advised to minimize dust exposure.[3][4] Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.[3][4]

Troubleshooting & Optimization





Q3: What type of eye and face protection is required?

A3: Chemical goggles are mandatory to protect against eye contact.[3] It is also recommended to wear tightly fitting safety goggles with side-shields.[2] For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles. Contact lenses should not be worn when handling this chemical.[3]

Q4: Which gloves offer the best protection against Tris(pentafluorophenyl)borane?

A4: Safety data sheets recommend using neoprene or nitrile rubber gloves for hand protection.

[3] It is important to inspect gloves for any signs of degradation before use. Always wash your hands thoroughly with soap and water after handling the compound, even after wearing gloves.

[1]

Q5: Is respiratory protection necessary when working with this compound?

A5: Respiratory protection is recommended, especially in situations where dust may be generated or ventilation is inadequate.[3] A NIOSH-certified dust and mist respirator (orange cartridge) or a dust mask type N95 (US) may be appropriate.[3] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[2]

Q6: What type of protective clothing should be worn?

A6: Wear suitable protective clothing to prevent skin contact.[3] This includes a lab coat or other protective garments. For large-scale operations or in the event of a spill, fire/flame resistant and impervious clothing may be necessary.[2]

Q7: What should I do in case of accidental exposure?

A7:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids, and seek medical attention.[5][6]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, seek medical attention.[2][5]



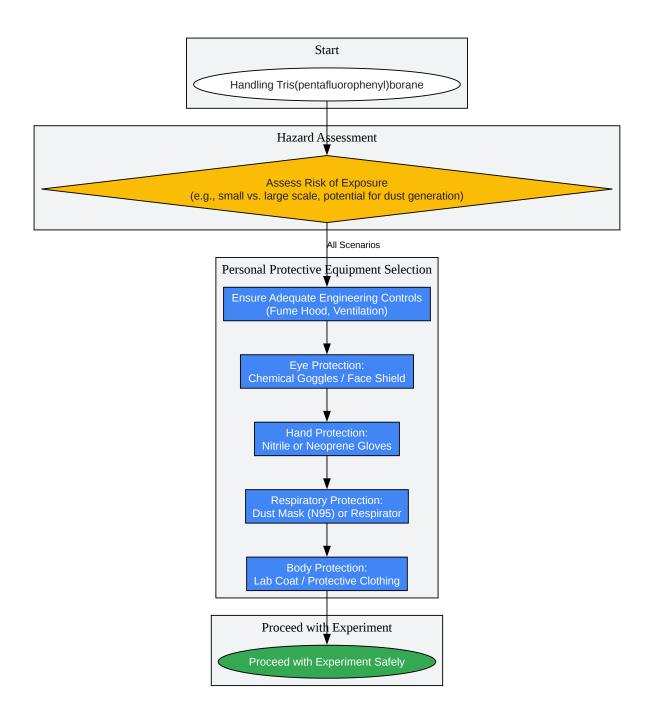
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[2][5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3][5]

Personal Protective Equipment Summary

PPE Category	Recommendation	Source(s)
Eye/Face Protection	Chemical goggles or tightly fitting safety goggles. A face shield may also be necessary.	[2][3]
Hand Protection	Neoprene or nitrile rubber gloves.	[3]
Respiratory Protection	NIOSH-certified dust and mist respirator or N95 dust mask. Full-face respirator if exposure limits are exceeded.	[2][3]
Protective Clothing	Lab coat or other suitable protective clothing. Fire/flame resistant and impervious clothing for high-risk scenarios.	[2][3]

PPE Selection Workflow





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